

5,6-Dichloro-3-nitropyridin-2-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5,6-Dichloro-3-nitropyridin-2-amine

Cat. No.: B1590993

[Get Quote](#)

An In-Depth Technical Guide to **5,6-Dichloro-3-nitropyridin-2-amine**: Synthesis, Properties, and Applications

Abstract

5,6-Dichloro-3-nitropyridin-2-amine is a highly functionalized heterocyclic compound of significant interest in medicinal and agricultural chemistry. Its unique electronic and steric properties, conferred by the presence of two chlorine atoms, a nitro group, and an amine group on a pyridine scaffold, make it a versatile synthetic intermediate. This guide provides a comprehensive overview of its physicochemical properties, detailed synthetic and analytical protocols, key chemical reactions, and applications, with a focus on its role in the development of novel therapeutic agents.

Core Physicochemical Properties

The reactivity and utility of **5,6-dichloro-3-nitropyridin-2-amine** are direct consequences of its molecular structure. The pyridine ring is electron-deficient, an effect strongly amplified by the electron-withdrawing nitro group and chlorine atoms. This electronic profile is fundamental to its role as a building block in complex molecule synthesis.

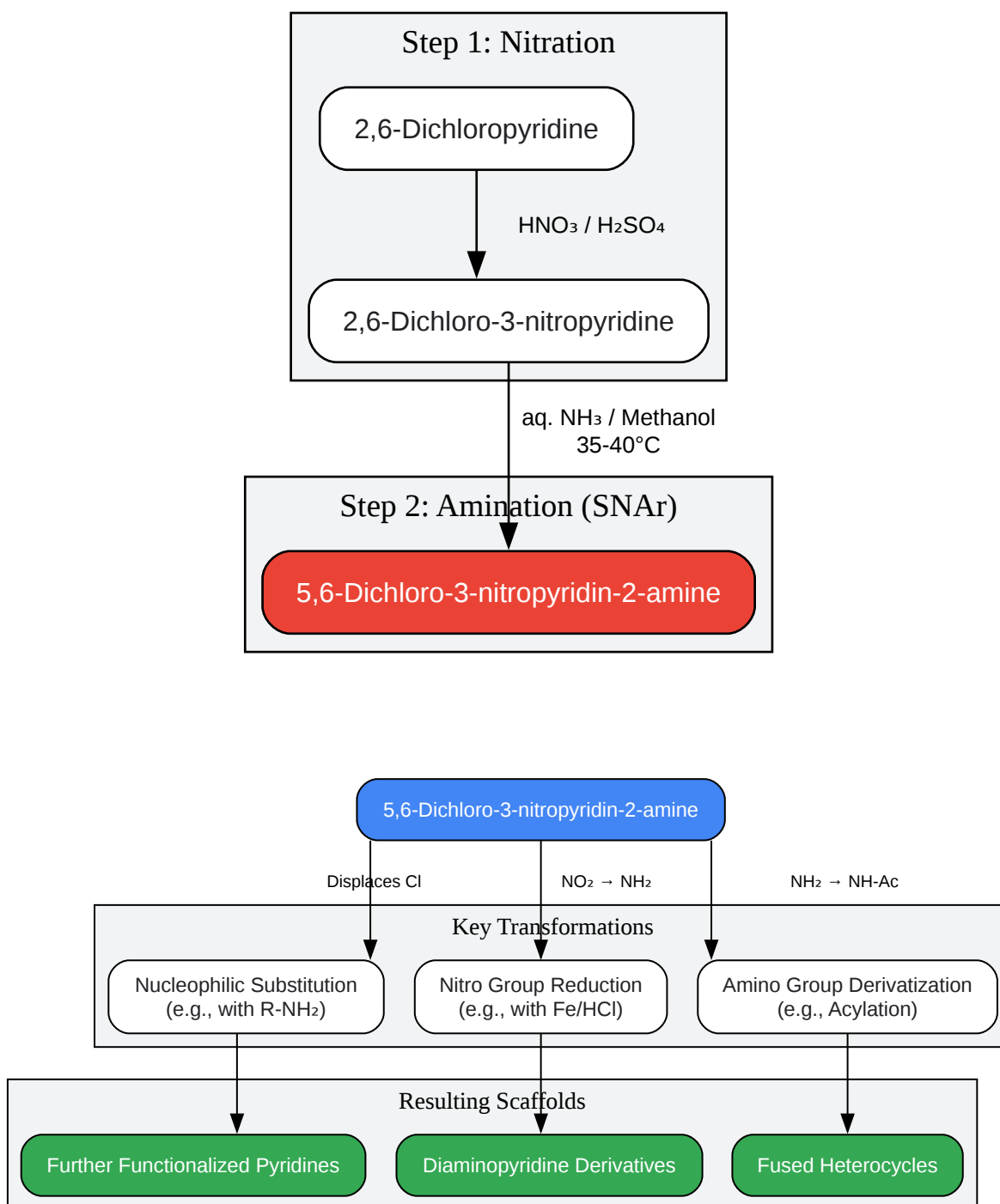
Property	Value	Source
Molecular Formula	C ₅ H ₃ Cl ₂ N ₃ O ₂	[1][2]
Molecular Weight	208.00 g/mol	[1][2]
CAS Number	203794-33-6	[1][2]
IUPAC Name	5,6-dichloro-3-nitropyridin-2-amine	[1]
Canonical SMILES	<chem>C1=C(C(=NC(=C1Cl)Cl)N)--INVALID-LINK--[O-]</chem>	[1]
InChI Key	DYSLEQUCBXITJX-UHFFFAOYSA-N	[1]
Appearance	Solid (Typical)	N/A
Solubility	Limited water solubility; enhanced in polar aprotic solvents.	[1]

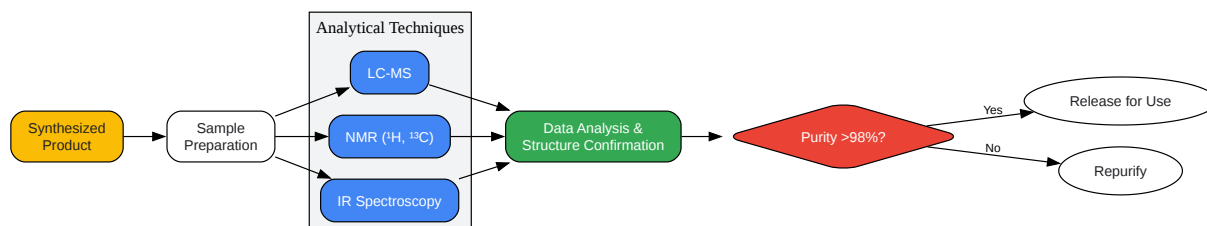
Synthesis and Mechanistic Considerations

The synthesis of substituted nitropyridines is a cornerstone of heterocyclic chemistry. While multiple routes to the title compound can be envisioned, a common and logical approach involves the selective functionalization of a pre-existing dichlorinated pyridine ring. The following protocol is based on established chemical principles for this class of compounds, such as the regioselective ammonolysis of activated chloropyridines.[3][4]

Proposed Synthetic Workflow

The synthesis can be logically broken down into two primary steps: nitration of a commercially available dichloropyridine followed by a regioselective nucleophilic aromatic substitution (S_NAr).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5,6-Dichloro-3-nitropyridin-2-amine | 203794-33-6 [smolecule.com]
- 2. chemscene.com [chemscene.com]
- 3. US7256295B2 - Process for producing 2,3-diamino-6-methoxypyridine - Google Patents [patents.google.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [5,6-Dichloro-3-nitropyridin-2-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590993#5-6-dichloro-3-nitropyridin-2-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com